

An In-depth Technical Guide to Citronellyl Propionate (CAS No. 141-14-0)

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Compound of Interest

Compound Name: Citronellyl propionate

Cat. No.: B087161

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Introduction

Citronellyl propionate, identified by the CAS number 141-14-0, is an organic ester formed from citronellol and propionic acid.[1] It is a colorless liquid with a characteristic fruity-floral aroma, reminiscent of rose and citrus.[1] This compound is primarily utilized as a fragrance ingredient in perfumes, cosmetics, and various consumer products. It also finds application as a flavoring agent in the food industry. This guide provides a comprehensive overview of its chemical and physical properties, toxicological data, and detailed protocols for its synthesis and analysis.

Chemical and Physical Properties

Citronellyl propionate possesses a range of physicochemical properties that are critical for its application and handling. These properties are summarized in the table below.

Property	Value	Reference
CAS Number	141-14-0	[1] [2] [3] [4] [5]
Molecular Formula	C13H24O2	[2] [4]
Molecular Weight	212.33 g/mol	[2]
IUPAC Name	3,7-dimethyloct-6-en-1-yl propanoate	
Appearance	Colorless liquid	[2]
Odor	Floral, green, waxy, fruity, rose	[2]
Boiling Point	242 °C (lit.)	[2]
Density	0.877 g/mL at 25 °C (lit.)	[2]
Refractive Index	n ₂₀ /D 1.444 (lit.)	[2]
Flash Point	>230 °F	[2]
Solubility	Almost insoluble in water; soluble in alcohol and oils.	[2]
LogP	4.81	[2]

Toxicological Data

The safety of **citronellyl propionate** has been evaluated, and the available data indicate a low order of acute toxicity. The following table summarizes key toxicological endpoints.

Test	Species	Route	Result	Reference
Acute Oral LD50	Rat	Oral	> 5 g/kg	[2]
Acute Dermal LD50	Rabbit	Dermal	> 5 g/kg	[2]

Experimental Protocols

Enzymatic Synthesis of Citronellyl Propionate via Transesterification

This protocol describes the synthesis of **citronellyl propionate** using a lipase-catalyzed transesterification reaction. This method is favored for its mild reaction conditions and high selectivity.

Materials:

- Citronellol
- Vinyl propionate
- Immobilized Lipase B from *Candida antarctica* (Novozym® 435)
- n-heptane (solvent)
- 3 Å Molecular Sieves
- Orbital shaker
- Conical flasks

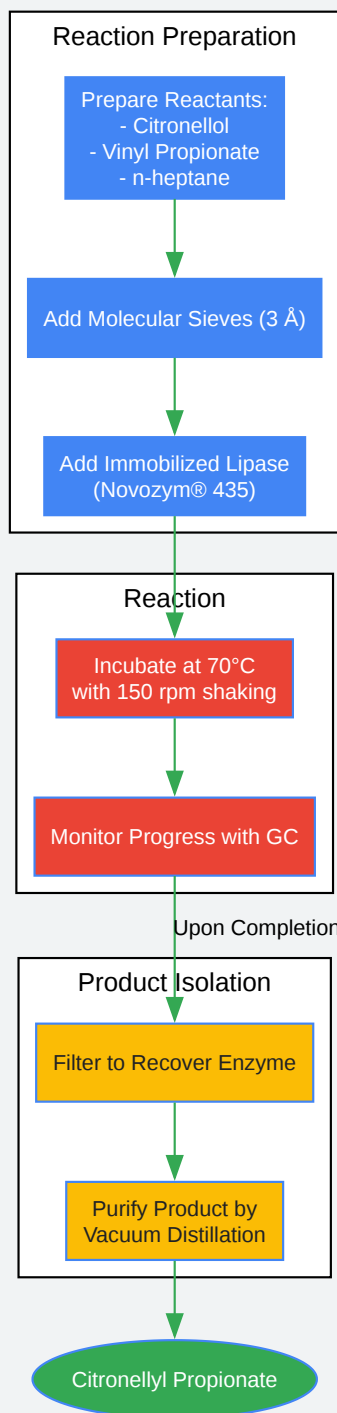
Procedure:

- Prepare a reaction mixture in a conical flask containing citronellol and vinyl propionate in a 1:1 molar ratio. The concentration of citronellol should be 100 mM in n-heptane.
- Add 3 Å molecular sieves (10 mg) to the mixture to remove any water, which can inhibit the reaction.
- Add 5 U of immobilized lipase Novozym® 435 per mL of the reaction mixture.
- Place the flask in an orbital shaker set to 150 rpm and maintain the temperature at 70 °C.
- Monitor the reaction progress by taking samples at regular intervals and analyzing them using gas chromatography (GC) to determine the conversion to **citronellyl propionate**.

- Upon completion of the reaction, the enzyme can be recovered by filtration for potential reuse. The product, **citronellyl propionate**, can be purified from the reaction mixture by vacuum distillation.

Experimental Workflow for Enzymatic Synthesis

Workflow for Enzymatic Synthesis of Citronellyl Propionate

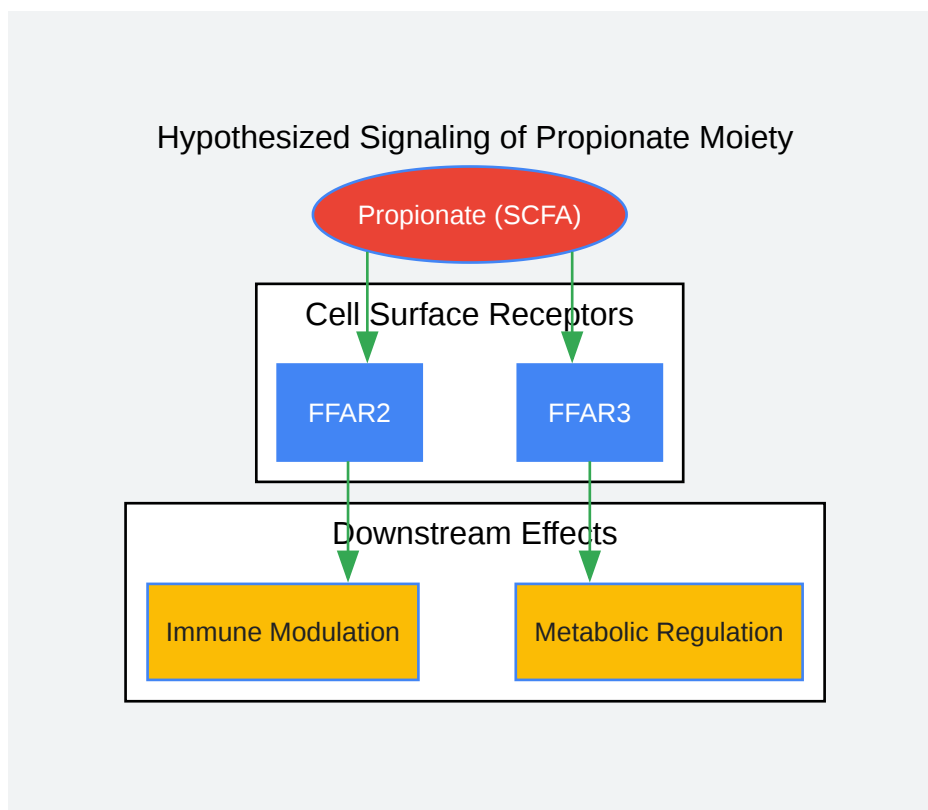
[Click to download full resolution via product page](#)Caption: Enzymatic synthesis of **Citronellyl Propionate** workflow.

Signaling Pathways and Biological Activity

Currently, there is a lack of specific research on the signaling pathways directly modulated by **citronellyl propionate**. Its biological role is primarily understood in the context of its application as a fragrance and flavoring agent, with a low toxicity profile.

However, the "propionate" moiety is a well-known short-chain fatty acid (SCFA). In biological systems, SCFAs like propionate can act as signaling molecules, primarily through the activation of G-protein coupled receptors such as Free Fatty Acid Receptor 2 (FFAR2) and FFAR3. These receptors are involved in various physiological processes, including immune modulation and metabolic regulation. It is important to note that the biological activity of free propionate may not be directly applicable to **citronellyl propionate**, as the ester linkage significantly alters the molecule's chemical properties and how it might interact with biological systems. Further research is required to elucidate any specific signaling roles of **citronellyl propionate**.

Logical Relationship of Propionate Signaling



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Caption: Potential signaling pathways of the propionate moiety.

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